

# physical properties of N-Boc-L-isoleucine

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An In-Depth Technical Guide to the Physical Properties of N-Boc-L-isoleucine

This technical guide provides a comprehensive overview of the core physical properties of N-Boc-L-isoleucine, tailored for researchers, scientists, and professionals in drug development. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and graphical representations of relevant workflows.

# **Core Physical and Chemical Properties**

N-Boc-L-isoleucine, chemically known as (2S,3S)-2-{[(tert-butoxy)carbonyl]amino}-3-methylpentanoic acid, is a derivative of the essential amino acid L-isoleucine.[1][2] The tert-butyloxycarbonyl (Boc) protecting group on the amino functionality makes it a crucial building block in solid-phase peptide synthesis.[3][4][5] Its physical properties are fundamental to its handling, storage, and reactivity in synthetic applications.

### **Quantitative Data Summary**

The following table summarizes the key physical properties of N-Boc-L-isoleucine compiled from various sources.



Property	Value	Source
Molecular Formula	C11H21NO4	[1][2][4][5]
Molecular Weight	231.29 g/mol	[1][6][7]
Appearance	White to off-white or pale cream crystalline powder, crystals, or lumps.	[1][2][4][8][9]
Melting Point	66-73 °C (range varies slightly by source)	[1][4][6][8][10][11]
Optical Rotation	$[\alpha]^{20}/D$ +2.4° to +4° (c=2 in acetic acid or methanol)	[1][4][8][10][11][12]
Solubility	Soluble in methanol, acetic acid, and DMSO (slightly). Insoluble in water.	[3][5][6][9][10]
рКа	4.03 ± 0.22 (Predicted)	[10]

# **Experimental Protocols**

Detailed methodologies for determining the key physical properties of N-Boc-L-isoleucine are outlined below. These are generalized protocols standardly used in organic chemistry laboratories.

# **Determination of Melting Point**

The melting point is a critical indicator of purity.

### Methodology:

- Sample Preparation: A small amount of dry, crystalline N-Boc-L-isoleucine is placed in a capillary tube, sealed at one end, and packed to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.



- Measurement: The capillary tube is placed in the heating block of the apparatus. The
  temperature is raised rapidly to about 15-20 °C below the expected melting point and then
  increased slowly at a rate of 1-2 °C per minute.
- Observation: The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. A sharp melting range (e.g., within 1-2 °C) is indicative of high purity.

### **Determination of Specific Optical Rotation**

Optical rotation confirms the enantiomeric purity of the chiral compound.

#### Methodology:

- Solution Preparation: A solution of N-Boc-L-isoleucine is prepared by accurately weighing a sample (e.g., 200 mg) and dissolving it in a precise volume (e.g., 10 mL) of a specified solvent (e.g., acetic acid or methanol) in a volumetric flask. The concentration (c) is expressed in g/100mL.
- Apparatus: A polarimeter is used, and the sodium D-line (589 nm) is the standard light source. The instrument is calibrated with a solvent blank.
- Measurement: The prepared solution is transferred to a polarimeter cell of a known path length (I), typically 1 decimeter. The observed angle of rotation (α) is measured.
- Calculation: The specific rotation ([ $\alpha$ ]) is calculated using the formula: [ $\alpha$ ] =  $\alpha$  / (I × c) The temperature and wavelength used are reported with the result.

### **Determination of Solubility**

This protocol provides a qualitative assessment of solubility in various solvents.

### Methodology:

Sample and Solvent Preparation: A small, measured amount of N-Boc-L-isoleucine (e.g., 25 mg) is placed into a test tube.[13]

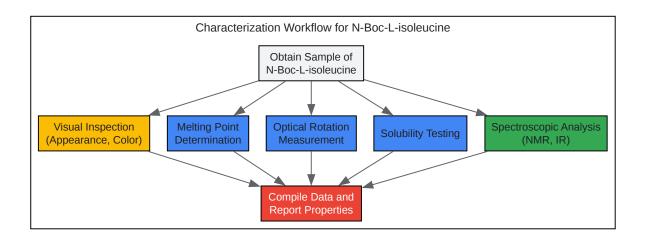


- Solvent Addition: A measured volume of the solvent (e.g., 1 mL) is added to the test tube.[13]
   [14]
- Mixing: The mixture is stirred or shaken vigorously for a set period, typically 60 seconds.[14]
- Observation: The sample is observed to determine if it has completely dissolved (soluble), partially dissolved (partially soluble), or not dissolved at all (insoluble).[14]
- Testing Different Solvents: This procedure is repeated with a range of solvents, including water, methanol, acetic acid, and others as required, to build a solubility profile.

# Signaling Pathways and Experimental Workflows

N-Boc-L-isoleucine is primarily a synthetic intermediate and is not known to be directly involved in biological signaling pathways in its protected form. Its utility lies in the synthesis of peptides that may have roles in such pathways.

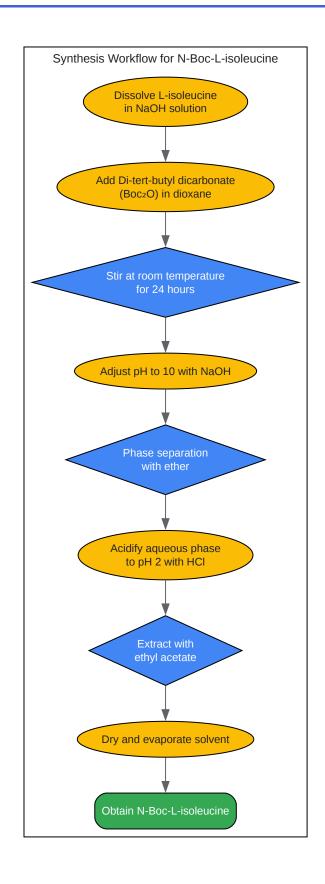
Below are graphical representations of a general workflow for characterizing a chemical compound and the synthesis of N-Boc-L-isoleucine.



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Caption: Workflow for Physical Property Characterization.





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Caption: General Synthesis Workflow.[9][15]



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